

# "Hexane-1,2-diamine" chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexane-1,2-diamine

Cat. No.: B1336675

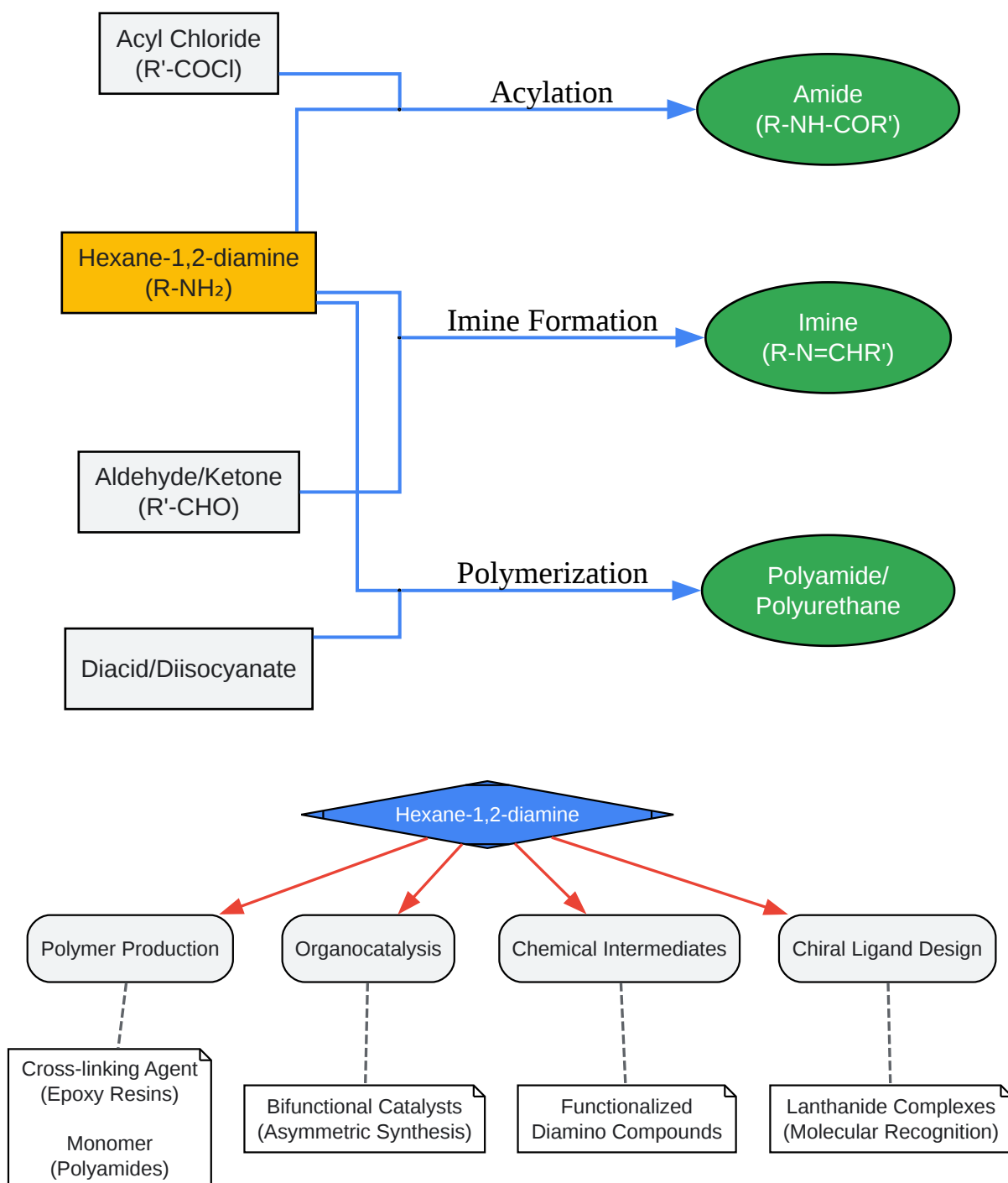
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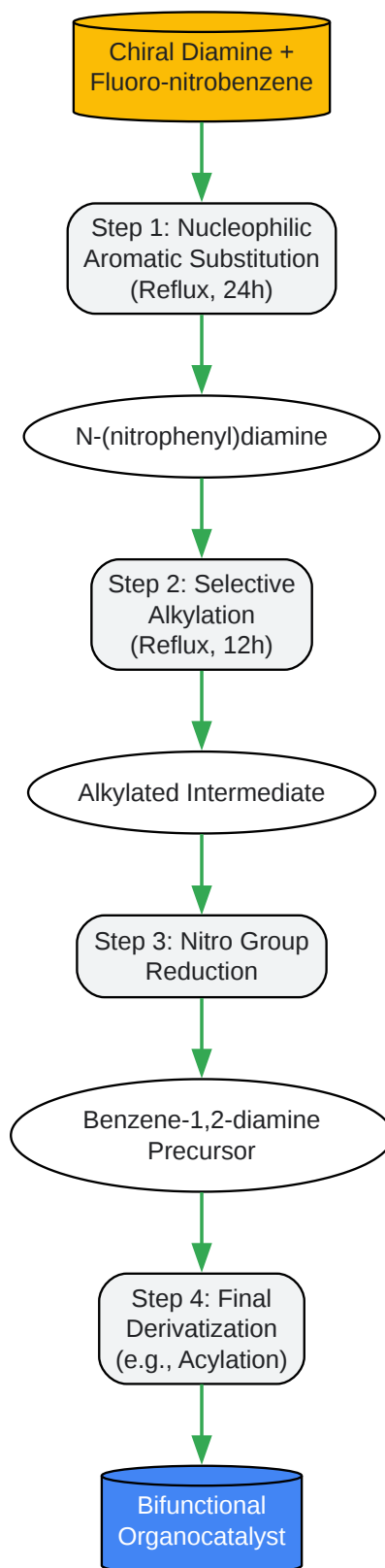
## Chemical Structure and Identification

**Hexane-1,2-diamine**, also known as 1,2-diaminohexane, is an organic compound featuring a six-carbon aliphatic chain with two primary amine functional groups located at the first and second carbon atoms.[1] This vicinal diamine structure is the basis for its chemical reactivity and applications, particularly in the synthesis of polymers and coordination compounds.[2]

Structural Identifiers:

- IUPAC Name: **hexane-1,2-diamine**[3]
- CAS Number: 13880-27-8[3]
- Molecular Formula: C<sub>6</sub>H<sub>16</sub>N<sub>2</sub>[3]
- SMILES: CCCCC(CN)N[3]
- InChI: InChI=1S/C6H16N2/c1-2-3-4-6(8)5-7/h6H,2-5,7-8H2,1H3[3]
- InChIKey: JVQUBHIPPUVHHCN-UHFFFAOYSA-N[3]





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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Buy Hexane-1,2-diamine | 13880-27-8 [[smolecule.com](https://smolecule.com)]
- 3. Hexane-1,2-diamine | C<sub>6</sub>H<sub>16</sub>N<sub>2</sub> | CID 10362464 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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